Using [5-(3,4-Dichlorophenyl)-3-isoxazolyl]methanol as a pharmaceutical intermediate

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*[5-(3,4-Dichlorophenyl)-3-isoxazolyl]methanol*
CAS No.:	*338776-95-7*
Cat. No.:	*B3035922*

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An in-depth guide for researchers, scientists, and drug development professionals on the application of **[5-(3,4-Dichlorophenyl)-3-isoxazolyl]methanol** as a versatile pharmaceutical intermediate.

Introduction: The Strategic Value of the Isoxazole Scaffold

The isoxazole ring system is a privileged scaffold in medicinal chemistry, forming the core of numerous approved drugs and clinical candidates.[1][2] Its five-membered heterocyclic structure, containing adjacent nitrogen and oxygen atoms, is not merely a passive linker but an active contributor to a molecule's pharmacodynamic and pharmacokinetic profile. The isoxazole moiety can engage in hydrogen bonding, modulate pKa, and provide a rigid, planar structure to orient other functional groups for optimal target binding.[3] When functionalized with a dichlorophenyl group, as in **[5-(3,4-Dichlorophenyl)-3-isoxazolyl]methanol**, the

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resulting intermediate becomes particularly valuable for developing agents targeting a range of therapeutic areas, including oncology, inflammation, and infectious diseases.[4][5]

This guide provides detailed protocols and scientific rationale for the synthesis, characterization, and strategic utilization of **[5-(3,4-Dichlorophenyl)-3-isoxazolyl]methanol**, a key building block for advanced pharmaceutical development.

Physicochemical Properties and Safety Data

Proper handling and storage are paramount for chemical integrity and laboratory safety. The following data has been consolidated for **[5-(3,4-Dichlorophenyl)-3-isoxazolyl]methanol**.

Property	Value	Source(s)
CAS Number	338776-95-7	[6][7]
Molecular Formula	$C_{10}H_7Cl_2NO_2$	[7]
Molecular Weight	244.08 g/mol	[6][7]
Appearance	Solid	[7]
Purity	Typically ≥98%	[7]
Storage	Store in refrigerator or at room temperature, away from moisture.	[7]
Signal Word	Warning	[6]
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[6]
Precautionary Statements	P261, P280, P302+P352, P305+P351+P338	[6]

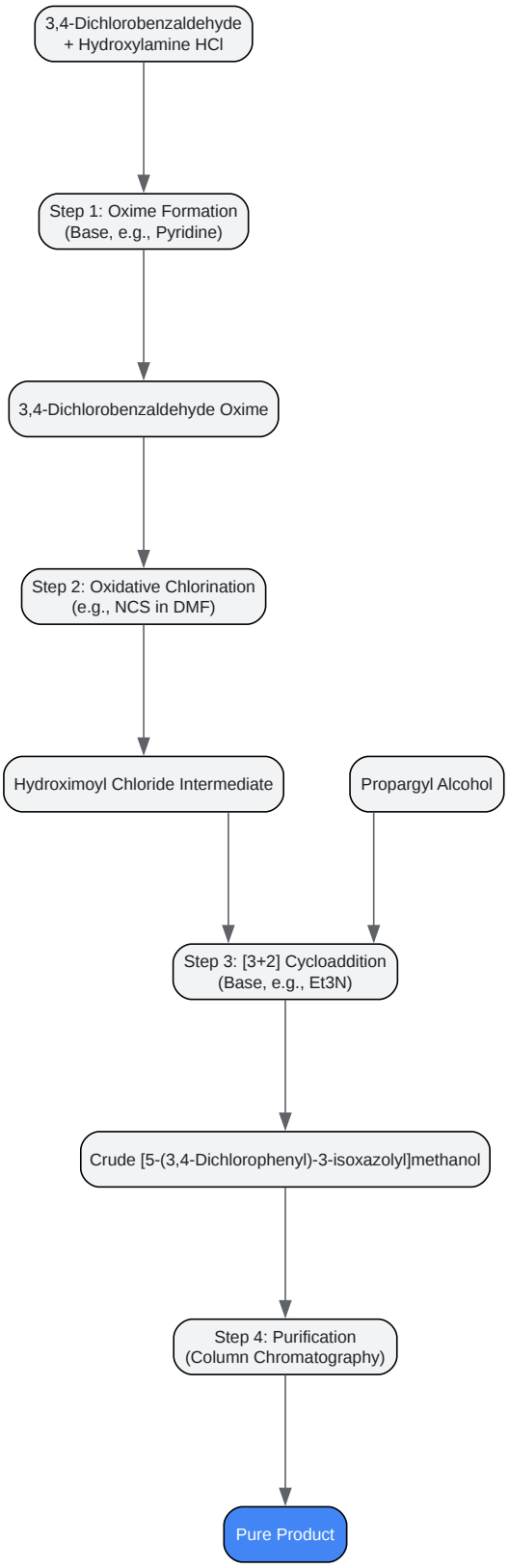
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Part 1: Synthesis of [5-(3,4-Dichlorophenyl)-3-isoxazolyl]methanol

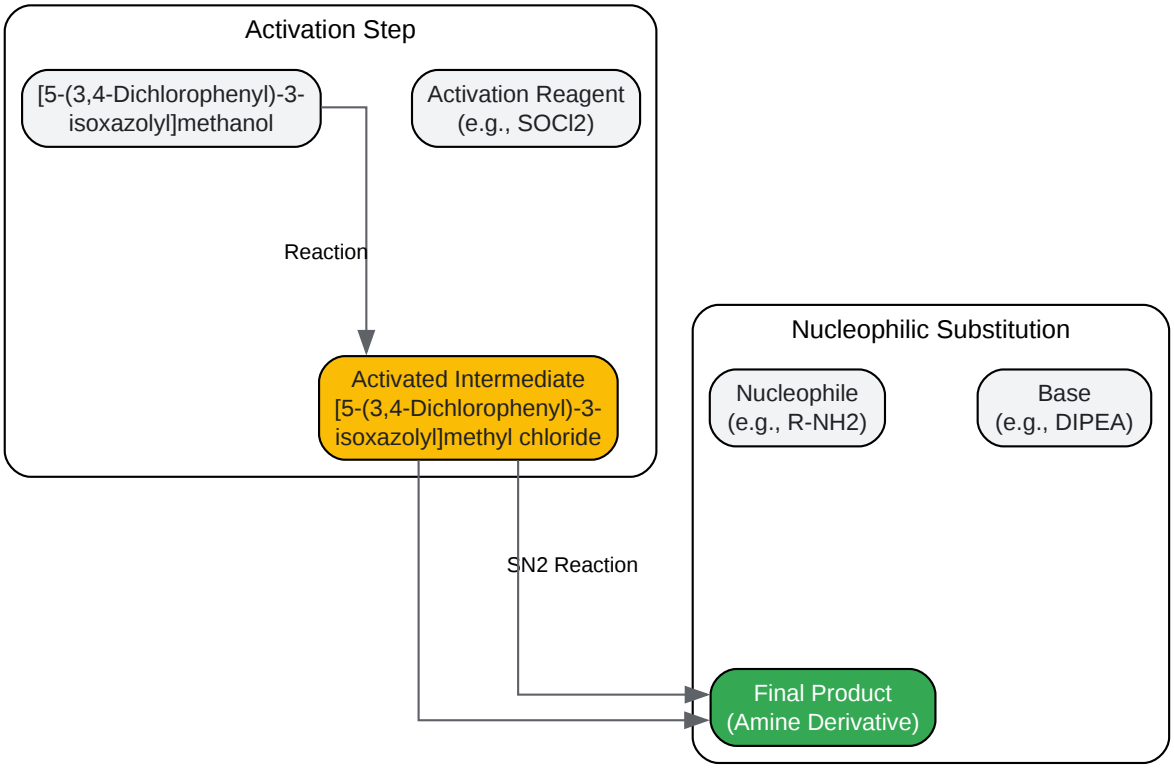
The most efficient and widely adopted method for constructing the 3,5-disubstituted isoxazole core is the [3+2] cycloaddition reaction.[3][8] This protocol details the synthesis from 3,4-dichlorobenzaldehyde by generating a nitrile oxide intermediate in situ, which then reacts with propargyl alcohol.

Synthesis Workflow Diagram

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- To cite this document: BenchChem. [Using [5-(3,4-Dichlorophenyl)-3-isoxazolyl]methanol as a pharmaceutical intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3035922/docs#using-5-3-4-dichlorophenyl-3-isoxazolyl-methanol-as-a-pharmaceutical-intermediate]

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